

A Comprehensive Technical Guide to the Safe Handling of 2,4,6-Trimethoxybenzaldehyde

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Compound of Interest

Compound Name: 2,4,6-Trimethoxybenzaldehyde

Cat. No.: B041885

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This document provides an in-depth technical overview of the safety protocols and handling precautions for **2,4,6-Trimethoxybenzaldehyde** (CAS No. 830-79-5). The information is compiled to ensure the safety of laboratory and research personnel.

Hazard Identification and Classification

2,4,6-Trimethoxybenzaldehyde is classified as an irritant.^[1] According to the Globally Harmonized System (GHS), it presents the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.^{[1][2]}
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.^{[1][2]}
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.^{[1][2]}

GHS Pictogram:

 alt text

Hazard and Precautionary Statements:

- H315: Causes skin irritation.^{[1][2]}

- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P304+P340: IF INHALED: Remove victim to fresh air and Keep at rest in a position comfortable for breathing.[2]

Toxicological and Physical Data Summary

While extensive toxicological data is not available, the existing information and physical properties are summarized below.

Table 1: Toxicological and Physical Properties

| Property | Value | Source |
|-------------------------------|--|--------|
| CAS Number | 830-79-5 | [2][3] |
| Molecular Formula | C ₁₀ H ₁₂ O ₄ | [1][2] |
| Molecular Weight | 196.20 g/mol | [1][3] |
| Appearance | Light yellow crystalline solid or slightly beige powder. | [2][3] |
| Melting Point | 115 - 120 °C | [2] |
| Boiling Point | ~291 - 293 °C (rough estimate) | [2][3] |
| Solubility | Insoluble in water. | [3][4] |
| Acute Toxicity | No data available. | [2] |
| Skin Corrosion/Irritation | Causes skin irritation. | [1][2] |
| Serious Eye Damage/Irritation | Causes serious eye irritation. | [1][2] |
| Germ Cell Mutagenicity | Evidence of sister chromatid exchange in human lymphocytes. | [2] |
| Carcinogenicity | Not identified as a probable, possible, or confirmed human carcinogen by IARC. | [2] |

Experimental Protocols & Handling Procedures

Detailed experimental protocols for toxicological studies are not available in standard safety data sheets. However, the following sections outline the standard operational protocols for handling, emergencies, and disposal based on compiled safety data.

Immediate medical attention is crucial in case of exposure. The following protocols should be followed.

Table 2: First Aid Protocols

| Exposure Route | Protocol | Citations |
|----------------|---|-----------|
| Inhalation | Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Get medical aid. | [2][3] |
| Skin Contact | Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid. | [2][3] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical aid immediately. | [2][3] |
| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. | [2][3] |

While not highly flammable, **2,4,6-Trimethoxybenzaldehyde** is a combustible solid.

Table 3: Firefighting Data

| Parameter | Details | Citations |
|---------------------------------|--|-----------|
| Flash Point | Not applicable / No data available. | [2] |
| Suitable Extinguishing Media | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. | [2] |
| Hazardous Combustion Products | Carbon oxides are generated during a fire. | [2] |
| Special Firefighting Procedures | Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. | [2][3] |
| NFPA 704 Rating | Health: 0, Flammability: 1, Reactivity: 0 | [2] |

In the event of a spill, the following workflow should be initiated to ensure safety and proper containment.

Caption: Workflow for handling an accidental spill.

Protocol for Spills:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment (PPE). Avoid breathing vapors, mist, gas, or dust.[2][5]
- Environmental Precautions: Prevent the substance from entering drains or water courses.[5]
- Containment and Cleaning: Sweep up and shovel the material.[2] Avoid generating dust.[6] Keep the collected material in suitable, closed containers for disposal.[2]

Handling, Storage, and Exposure Control

The logical flow of safe chemical handling, from acquisition to disposal, is critical for laboratory safety.

Caption: Logical flow for safe chemical lifecycle management.

- Avoid contact with skin and eyes and inhalation of dust.[6]
- Use only in areas with appropriate exhaust ventilation, especially where dust is formed.[2][5]
- Wash hands thoroughly after handling.[3]
- Store in a cool, dry, and well-ventilated place.[2][3]
- Keep the container tightly closed and sealed when not in use.[2][3][5]
- For solutions, recommended storage is at 4°C under nitrogen.[5]

Engineering controls and personal protective equipment are essential to minimize exposure.

Table 4: Recommended Personal Protective Equipment (PPE)

| Protection Type | Specification | Citations |
|------------------------|--|-----------|
| Eye/Face Protection | Wear chemical safety goggles or glasses with side-shields conforming to OSHA 29 CFR 1910.133 or European Standard EN166. | [3][5] |
| Skin Protection | Wear appropriate protective gloves and clothing to prevent skin exposure. | [3][7] |
| Respiratory Protection | Use a dust mask (type N95, US) or equivalent where dust formation is a risk. | |
| Engineering Controls | Ensure adequate ventilation, especially in confined areas. Provide accessible safety showers and eyewash stations. | [5][7] |

Stability and Reactivity

- Reactivity: No specific reactivity data is available.[2]
- Chemical Stability: The substance is stable under recommended storage conditions.
- Incompatible Materials: Avoid contact with strong oxidizing agents.[7]
- Conditions to Avoid: Avoid dust formation.[2]

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